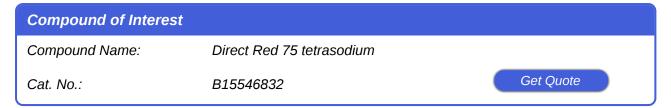


An In-depth Technical Guide to the Solubility of Direct Red 75 Tetrasodium

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Direct Red 75 tetrasodium** salt (CAS No: 2829-43-8), a disazo dye. The document details its solubility in aqueous and organic media, presents a standardized experimental protocol for solubility determination, and illustrates the workflow for solubility assessment.

Introduction

Direct Red 75, also known as C.I. 25380, Chlorazol Fast Pink BK, or Sirius Rose BB, is a water-soluble dye widely used in biological staining and for coloring paper, leather, silk, and wool.[1][2][3] Its molecular structure, featuring multiple sulfonate groups, imparts a significant affinity for water.[4] Understanding its solubility is critical for its application in various scientific and industrial processes, ensuring optimal performance and reproducibility.

Chemical Structure: Direct Red 75 is a tetrasodium salt with the molecular formula C33H22N8Na4O15S4.[1][5] The presence of four sodium sulfonate groups makes it a highly polar molecule, which is the primary determinant of its solubility profile.

Solubility Data

The solubility of Direct Red 75 is highest in water and significantly lower in organic solvents. The data is summarized below for easy comparison.



2.1 Aqueous Solubility

The solubility of Direct Red 75 in water is temperature-dependent, increasing as the temperature rises.[4] This property is crucial when preparing stock solutions or performing dyeing processes at elevated temperatures.

Temperature	Solubility (g/L)
60 °C (140 °F)	35
97 °C (207 °F)	42
[Data sourced from World dye variety[1]]	

2.2 Organic Solvent Solubility

Direct Red 75 exhibits limited to no solubility in most organic solvents. This is consistent with its highly polar and ionic nature.[1][2][5]

Solvent	Solubility
Ethylene Glycol Ether	Slightly Soluble
Ethanol	Slightly Soluble
Other Organic Solvents	Insoluble
[Data sourced from ChemBK and World dye variety[1][5]]	

Experimental Protocol for Solubility Determination

This section outlines a general experimental methodology for determining the solubility of Direct Red 75 in a given solvent system. This protocol is based on the standard "shake-flask" method, which is a reliable technique for assessing the solubility of solids in liquids.

3.1 Materials and Equipment

Direct Red 75 Tetrasodium powder



- Solvent of interest (e.g., deionized water, ethanol)
- Analytical balance
- Volumetric flasks
- Scintillation vials or sealed flasks
- Orbital shaker or magnetic stirrer with temperature control
- Centrifuge
- UV-Vis Spectrophotometer
- Syringe filters (e.g., 0.45 μm pore size)
- Pipettes and standard laboratory glassware

3.2 Procedure

- Preparation of Supersaturated Solutions: Add an excess amount of Direct Red 75 powder to a known volume of the solvent in a sealed flask. The amount should be more than the anticipated saturation point to ensure a solid phase remains.
- Equilibration: Place the sealed flasks in an orbital shaker or on a stirrer with controlled temperature. Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- Phase Separation: After equilibration, allow the flasks to stand undisturbed to let the excess solid settle. For solvents where settling is slow, centrifugation can be used to separate the solid phase from the saturated solution.
- Sample Extraction: Carefully extract an aliquot of the clear supernatant using a pipette. To ensure no solid particles are transferred, pass the aliquot through a syringe filter into a clean vial.
- Dilution: Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the UV-Vis spectrophotometer. A calibration



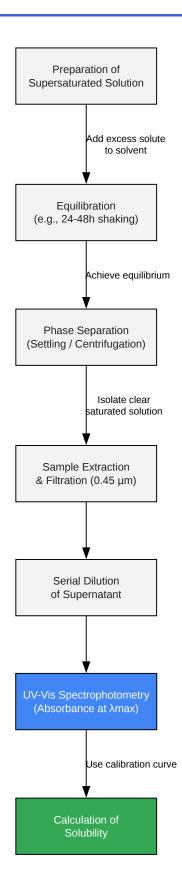
curve should be prepared beforehand.

- Concentration Measurement: Measure the absorbance of the diluted solution using the UV-Vis spectrophotometer at the wavelength of maximum absorbance (λmax) for Direct Red 75.
- Calculation: Determine the concentration of the diluted sample using the previously
 established calibration curve. Calculate the original concentration in the saturated solution by
 accounting for the dilution factor. The final value is expressed as g/L or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of Direct Red 75.





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Caption: Workflow for determining dye solubility.



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